

Ethyl Acetate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl acetate

Cat. No.: B041433

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Ethyl acetate (systematic name: ethyl ethanoate) is a widely utilized organic solvent in research, particularly within the fields of chemistry and drug development. Its favorable physicochemical properties, including moderate polarity and a relatively low boiling point, make it an indispensable tool for various applications ranging from chemical synthesis and purification to extraction of bioactive compounds from natural sources. This technical guide provides essential information on **ethyl acetate**, including its core properties, a detailed experimental protocol for its use in natural product extraction, and a visual representation of the experimental workflow.

Core Properties of Ethyl Acetate

A comprehensive summary of the key physicochemical properties of **ethyl acetate** is presented below. These parameters are critical for its application in experimental design and execution.

Property	Value	Reference
CAS Number	141-78-6	[1][2]
Molecular Formula	C ₄ H ₈ O ₂	[2]
Molecular Weight	88.11 g/mol	[1][3]
Appearance	Colorless liquid	[4]
Odor	Characteristic sweet, fruity odor	[3][4]
Density	0.902 g/mL at 25 °C	[3]
Boiling Point	77.1 °C	[3][5]
Melting Point	-83.6 °C	[3]
Solubility in Water	8.7% w/v at 20 °C	[5]
Refractive Index	1.3720 at 20 °C	[3]

Application in Experimental Protocols: Natural Product Extraction

Ethyl acetate is a solvent of choice for the liquid-liquid extraction of moderately polar secondary metabolites from aqueous solutions, such as microbial fermentation broths or aqueous plant extracts. Its immiscibility with water allows for the partitioning of compounds based on their relative solubilities.

Detailed Methodology for Liquid-Liquid Extraction of Microbial Natural Products

This protocol outlines a standard procedure for the extraction of natural products from a liquid culture using **ethyl acetate**.

1. Preparation of the Culture Sample:

- A microbial culture, for instance of a *Flavobacterium* species, is grown under suitable conditions.
- For a 150 mL culture sample, prepare for extraction.

2. Liquid-Liquid Extraction Procedure:

- Transfer the 150 mL culture sample to a separatory funnel of appropriate volume (e.g., 500 mL).
- Add an equal volume (150 mL) of **ethyl acetate** to the separatory funnel.
- Securely stopper the funnel and invert it gently, ensuring to vent frequently by opening the stopcock to release any pressure buildup.
- Shake the funnel vigorously for 2-3 minutes to ensure thorough mixing of the aqueous and organic phases, facilitating the transfer of the target compounds into the **ethyl acetate** layer.
- Place the separatory funnel in a ring stand and allow the layers to separate completely. The less dense **ethyl acetate** layer will be on top.
- Carefully drain the lower aqueous layer.
- Collect the upper **ethyl acetate** layer, which now contains the extracted compounds.
- To maximize the recovery of the target compounds, the extraction process is typically repeated. The aqueous layer that was drained is returned to the separatory funnel, and fresh **ethyl acetate** is added. This process is often performed a total of three times.^{[6][7]}

3. Drying and Concentration:

- The collected **ethyl acetate** extracts are combined.
- To remove any residual water, a drying agent such as anhydrous sodium sulfate or magnesium sulfate is added to the extract.
- The mixture is swirled and allowed to stand until the solvent is clear.

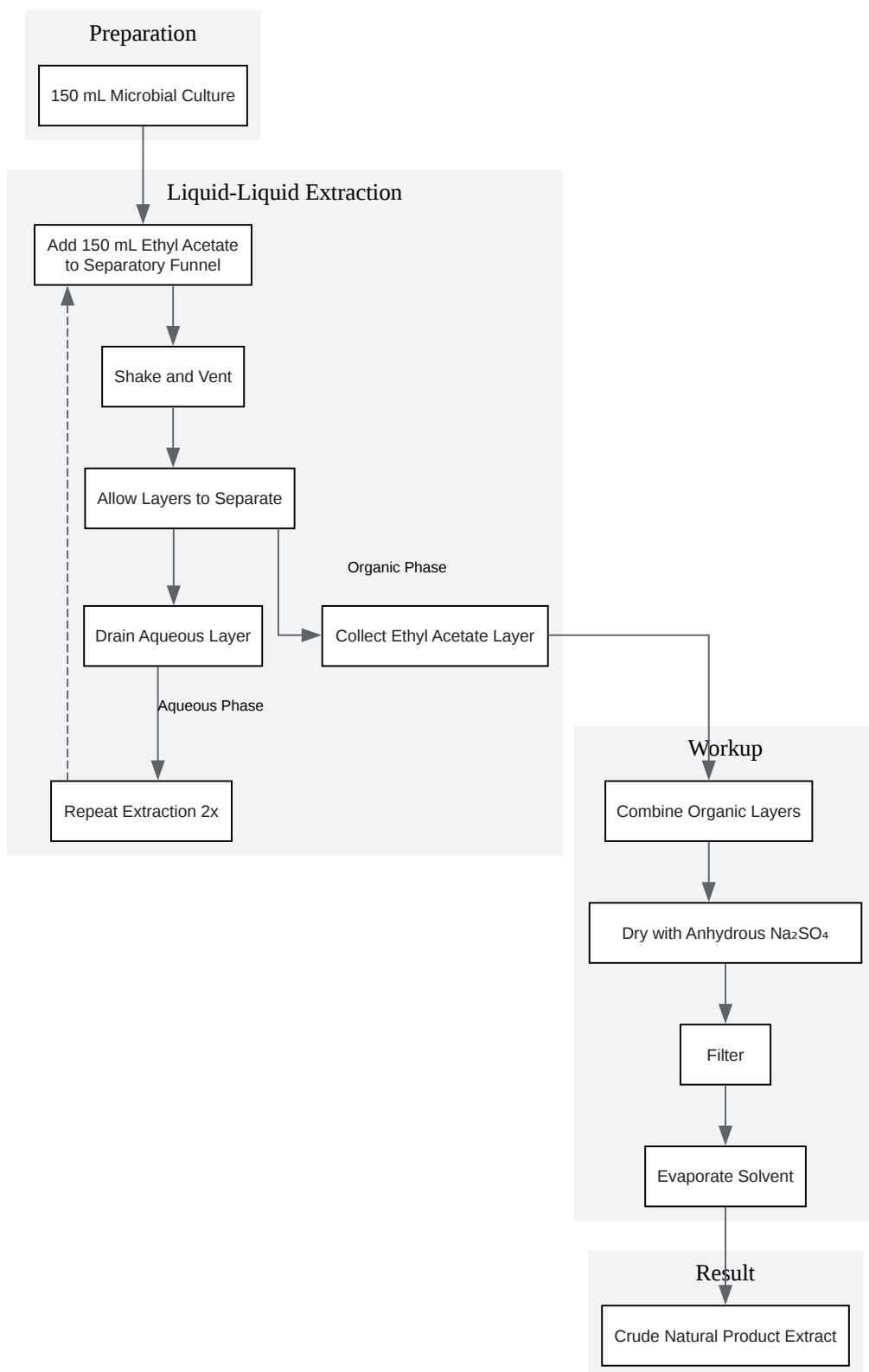
- The drying agent is then removed by gravity or vacuum filtration.
- The solvent is removed from the dried extract under reduced pressure using a rotary evaporator at a temperature of approximately 40°C.[6][7]

4. Final Product:

- The resulting residue is the crude extract containing the natural products, which can then be subjected to further purification techniques like column chromatography.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the liquid-liquid extraction protocol described above.



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Caption: Workflow for Natural Product Extraction.

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